

Radiprodil solubility in DMSO versus aqueous solutions

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Compound of Interest

Compound Name: *Radiprodil*

Cat. No.: *B1680500*

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Radiprodil Technical Support Center

Welcome to the **Radiprodil** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, handling, and experimental use of **radiprodil**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **radiprodil**?

A1: **Radiprodil** is a selective negative allosteric modulator of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the GluN2B subunit.[1][2] By binding to an allosteric site, it reduces the activity of GluN2B-containing NMDA receptors, which play a crucial role in synaptic plasticity and neuronal signaling.[2][3]

Q2: What are the main research applications for **radiprodil**?

A2: **Radiprodil** is primarily investigated for its therapeutic potential in various neurological and psychiatric disorders. Its ability to modulate NMDA receptor activity makes it a valuable tool for studying conditions associated with glutamatergic dysfunction, including neuropathic pain, epilepsy, and certain neurodevelopmental disorders.[1]

Q3: Is **radiprodil** soluble in aqueous solutions?

A3: **Radiprodil** is sparingly soluble to insoluble in aqueous buffers. For most experimental applications, it is necessary to first dissolve it in an organic solvent like DMSO to create a stock solution, which can then be further diluted into aqueous experimental media.

Q4: What is the recommended storage condition for **radiprodil**?

A4: **Radiprodil** powder should be stored at -20°C. Stock solutions in DMSO can also be stored at -20°C for several months. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

Solubility Data

Radiprodil exhibits high solubility in dimethyl sulfoxide (DMSO) and limited solubility in aqueous solutions. The following table summarizes the available quantitative solubility data.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	10	~25.16	Cayman Chemical
DMSO	79	198.79	Selleck Chemicals
DMSO	220	553.6	MyBioSource
DMSO	250	629.09	GlpBio
DMSO:PBS (pH 7.2) (1:3)	0.25	~0.63	Cayman Chemical

Note: The molecular weight of **radiprodil** is 397.4 g/mol . Molar concentration is calculated based on this value.

Experimental Protocols

Protocol 1: Preparation of a Radiprodil Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **radiprodil** for subsequent dilution in experimental media.

Materials:

- **Radiprodil** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Bring the **radiprodil** powder and DMSO to room temperature before opening to prevent moisture absorption.
- Weigh the desired amount of **radiprodil** powder and place it in a sterile tube.
- Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mg/mL or 100 mM).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, warm the solution gently to 37°C and/or sonicate in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into single-use volumes and store at -20°C, protected from light.

Protocol 2: Preparation of an Aqueous Working Solution for In Vitro Assays

Objective: To prepare a diluted working solution of **radiprodil** in cell culture medium or an appropriate aqueous buffer.

Materials:

- **Radiprodil** stock solution in DMSO (from Protocol 1)
- Pre-warmed (37°C) cell culture medium or aqueous buffer
- Sterile tubes

Procedure:

- Thaw an aliquot of the **radiprodil** DMSO stock solution at room temperature.
- Determine the final desired concentration of **radiprodil** in your experiment.
- Calculate the volume of the stock solution needed. Crucially, ensure the final concentration of DMSO in the aqueous medium is non-toxic to your cells (typically $\leq 0.5\%$, with $\leq 0.1\%$ being optimal for sensitive assays).
- To minimize precipitation due to "solvent shock," perform a serial dilution. First, dilute the DMSO stock solution into a small volume of pre-warmed medium.
- Add this intermediate dilution to the final volume of the pre-warmed medium while gently swirling to ensure rapid and even mixing.
- Visually inspect the final working solution for any signs of precipitation. If precipitation occurs, refer to the troubleshooting guide below.
- Use the freshly prepared working solution immediately for your experiments.

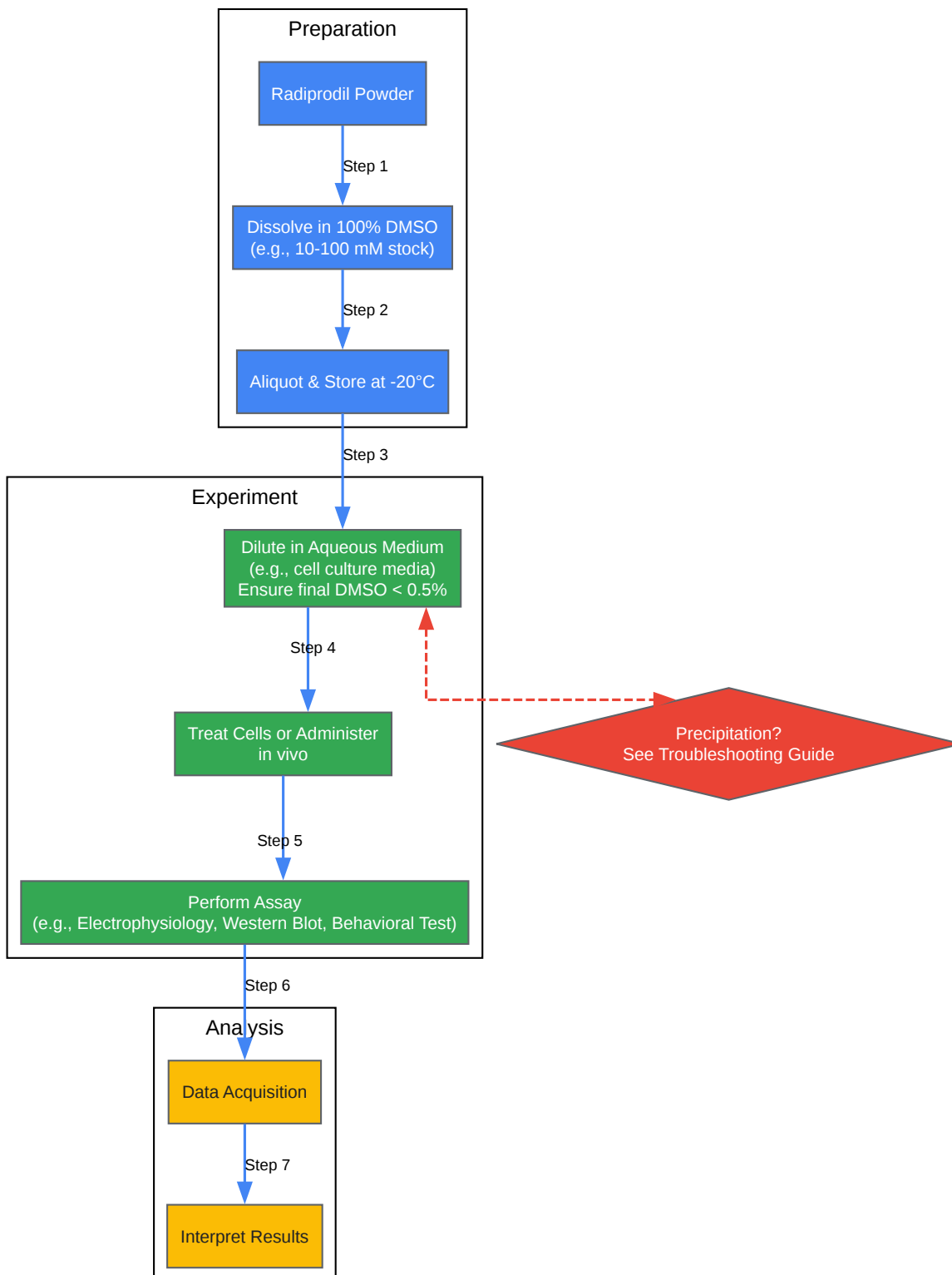
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation upon dilution into aqueous media	"Solvent Shock": Rapid change in solvent polarity causes the compound to crash out of solution.	- Add the DMSO stock solution dropwise to the pre-warmed aqueous medium while gently vortexing or swirling.- Perform an intermediate dilution step in a smaller volume of medium before adding to the final volume.
Concentration Exceeds Aqueous Solubility: The final concentration of radiprodil is too high for the aqueous medium.	- Decrease the final working concentration of radiprodil.- If a high concentration is necessary, consider using a formulation with co-solvents (see in vivo formulation protocols for examples).	
Media Components: Salts, proteins, or other components in the cell culture medium can interact with radiprodil and reduce its solubility.	- Test the solubility of radiprodil in a simpler buffer (e.g., PBS) to see if the issue persists.- If serum is used, ensure it is of high quality and properly stored, as denatured proteins can contribute to precipitation.	
pH of the Medium: The pH of the aqueous solution can affect the solubility of radiprodil.	- While specific pH-solubility data for radiprodil is not widely published, you can test its solubility in buffers with slightly different pH values relevant to your experiment.	

Inconsistent experimental results	Inaccurate Drug Concentration: This could be due to incomplete initial dissolution in DMSO or precipitation in the final working solution.	- Ensure the DMSO stock solution is fully dissolved before use.- Always visually inspect the final working solution for any precipitate before adding it to your experimental system. If precipitation is observed, the effective concentration will be lower than intended.
Degradation of Radiprodil: Improper storage or repeated freeze-thaw cycles of the stock solution.	- Aliquot the DMSO stock solution into single-use volumes to avoid freeze-thaw cycles.- Store stock solutions at -20°C and protect them from light.	
Cell toxicity observed in vehicle control	High Final DMSO Concentration: DMSO can be toxic to cells at higher concentrations.	- Ensure the final DMSO concentration in your cell culture medium is as low as possible, ideally $\leq 0.1\%$.- Always include a vehicle control (medium with the same final DMSO concentration as your drug-treated samples) to differentiate between drug-induced and solvent-induced effects.

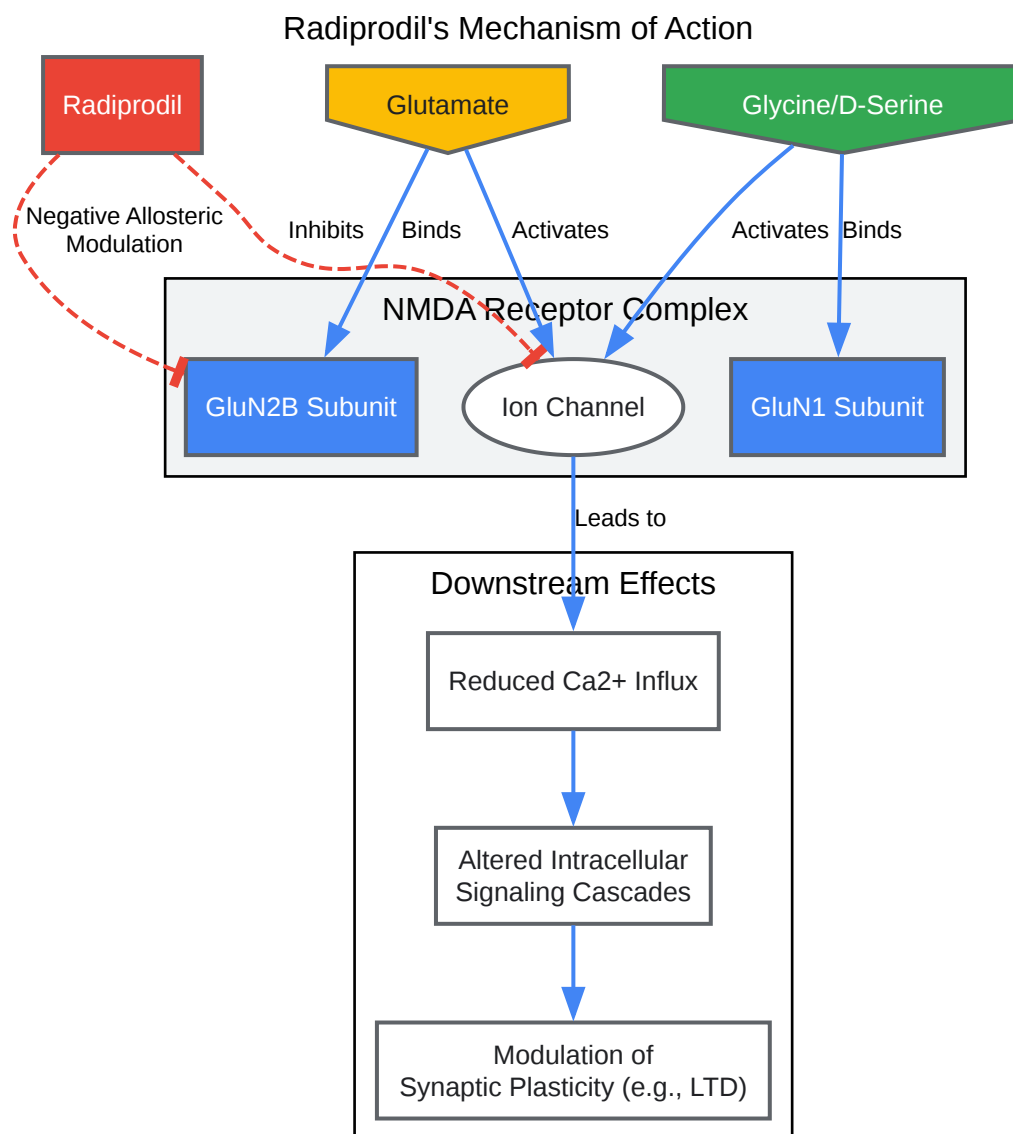
Visualizations

General Experimental Workflow for Radiprodil



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Caption: A general workflow for preparing and using **radiprodil** in experiments.



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Caption: **Radiprodil** acts as a negative allosteric modulator of the GluN2B subunit.

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References

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- 2. clinicaltrials.eu [clinicaltrials.eu]
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